

physicochemical properties of nickel(II) nitrate hexahydrate

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Compound of Interest

Compound Name: Nickel(II) nitrate hexahydrate

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An In-depth Technical Guide to the Physicochemical Properties of Nickel(II) Nitrate Hexahydrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties of **nickel(II) nitrate hexahydrate**, $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$. The information is curated for professionals in research, scientific, and drug development fields, presenting quantitative data in accessible formats, detailing experimental methodologies, and illustrating key processes and pathways through diagrams.

Core Physicochemical Properties

Nickel(II) nitrate hexahydrate is an emerald green, hygroscopic crystalline solid.^{[1][2]} It is the most common hydrate of nickel(II) nitrate.^[3] The hexahydrate formulation indicates that the central nickel(II) ion is coordinated by six water molecules, with the nitrate ions not directly bonded to the metal center, represented more descriptively as [--INVALID-LINK--](#).^[3]

Quantitative Data Summary

The fundamental physicochemical properties of **nickel(II) nitrate hexahydrate** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	References
Molecular Formula	$\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$	[2][4]
Molar Mass	290.79 g/mol	[1][2]
Appearance	Emerald green hygroscopic solid	[1]
Odor	Odorless	[1]
Density	2.05 g/cm ³	[1][4]
Melting Point	56.7 °C (134.1 °F; 329.8 K)	[1][4]
Boiling Point	137 °C (decomposes)	[4]
Crystal Structure	Monoclinic	[1]
Refractive Index (n _D)	1.422	[1]
Magnetic Susceptibility (χ)	+4300.0·10 ⁻⁶ cm ³ /mol	[1]

Table 2: Solubility and Solution Properties

Property	Value	References
Solubility in Water	243 g/100 mL (at 0 °C)	[1]
238.5 g/100 mL (at 20 °C)	[3][4]	
Solubility in other solvents	Soluble in ethanol, liquid ammonia	[1][4]
Slightly soluble in acetone	[4]	
pH of Aqueous Solution	~4	[4][5]

Experimental Protocols

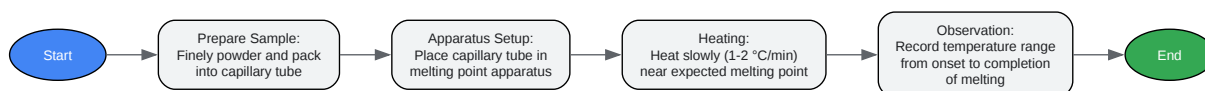
Detailed methodologies for determining key physicochemical properties of **nickel(II) nitrate hexahydrate** are provided below. These protocols are based on standard laboratory practices for inorganic salts.

Determination of Melting Point

The melting point can be determined using a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **nickel(II) nitrate hexahydrate** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a liquid (completion of melting) are recorded. This range represents the melting point.



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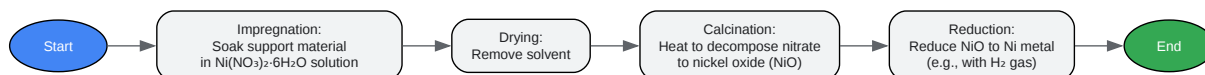
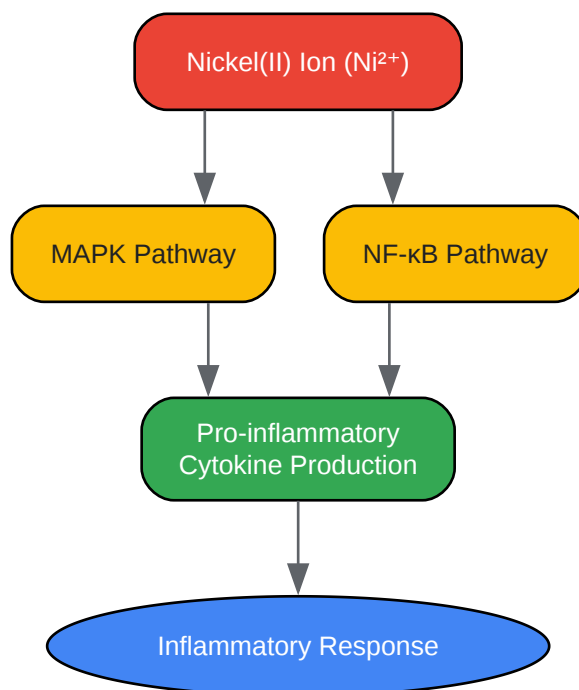
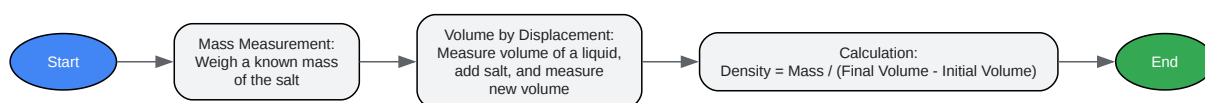
Workflow for Melting Point Determination

Determination of Density

The density of the solid can be determined by the liquid displacement method using a solvent in which the salt is insoluble or has very low solubility, and that does not react with it (e.g., a saturated solution of the salt or a non-polar solvent). Given its high solubility in water, a non-reactive, less dense liquid in which it is insoluble would be ideal. However, for practical purposes, a saturated aqueous solution of **nickel(II) nitrate hexahydrate** can be used as the displacement liquid to minimize dissolution.

Methodology:

- **Mass Measurement:** A known mass of **nickel(II) nitrate hexahydrate** crystals is weighed accurately using an analytical balance.
- **Volume Measurement by Displacement:** A graduated cylinder is partially filled with a saturated solution of **nickel(II) nitrate hexahydrate**, and the initial volume is recorded. The weighed crystals are then carefully added to the graduated cylinder, ensuring no splashing. The final volume is recorded.
- **Calculation:** The volume of the crystals is the difference between the final and initial volume readings. The density is then calculated by dividing the mass of the crystals by their volume.



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